Mequitamium Iodide chromatographic analysis method

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Compound Focus: **Mequitamium Iodide**

CAS No.: 101396-42-3

Cat. No.: S534996

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Chemical Profile of **Mequitamium Iodide**

The table below summarizes the key identifiers and properties of **Mequitamium Iodide** relevant for analytical method development [1] [2]:

Property	Description
Drug Type	Small molecule drug
IUPAC Name	(1-methyl-3-((10H-phenothiazin-10-yl)methyl)-1-azoniabicyclo[2.2.2]octane iodide
Molecular Formula	C({21})H({25})IN(_{2})S
CAS Registry	101396-42-3
Molecular Weight	464.41 g/mol
Mechanism of Action	H1 receptor antagonist (Histamine H1 receptor antagonists), mAChRs antagonist (Muscarinic acetylcholine receptor antagonists) [1]

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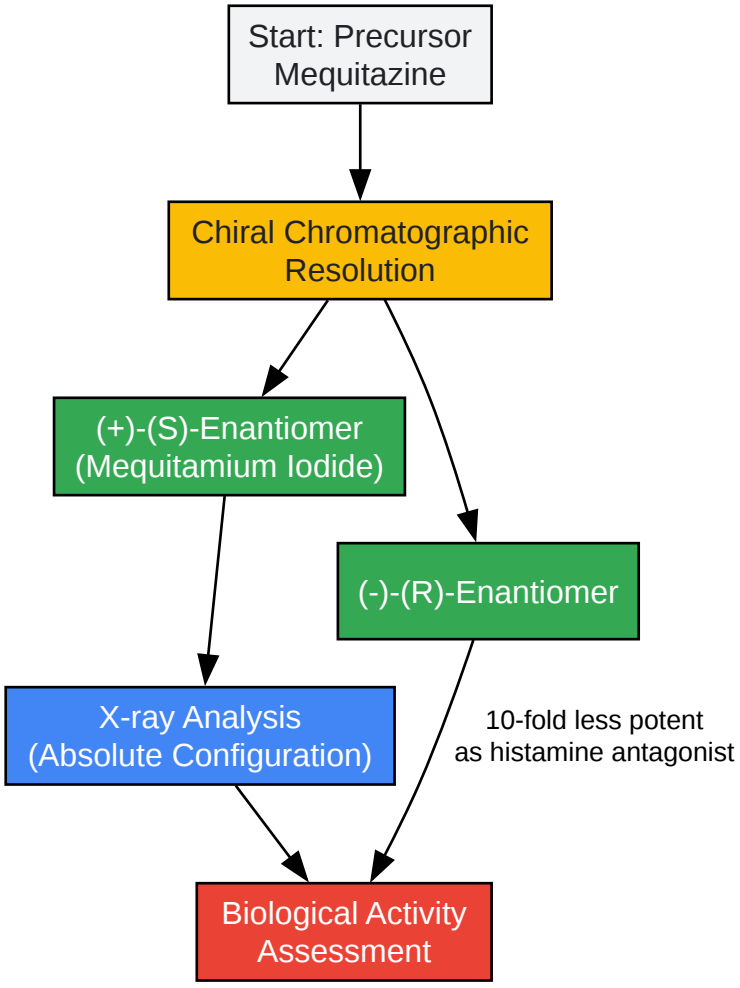
Property	Description
Synonyms	Mequitazium iodide, LG 30435, LG-30435 [1]

Analytical Method for Enantiomer Separation

Mequitamium Iodide is a chiral compound. A comparative study published in 1994 detailed the resolution of its enantiomers, which is a critical step for analyzing the active component [3]. The following workflow outlines the key stages of this process:



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Key Experimental Findings from the Enantiomer Study [3]:

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- **Separation Principle**: The enantiomers were separated by performing a chiral chromatographic resolution of the precursor compound, mequitazine.
- **Activity Difference**: The **(+)-(S)-enantiomer** was found to be the more biologically active form, showing **10-fold greater potency** as a histamine antagonist compared to the (-)-(R)-enantiomer. Both enantiomers exhibited similar antimuscarinic activity in vitro.
- **Configuration**: The absolute configuration of the active, dextrorotatory isomer was confirmed to be **(S)** by X-ray crystallographic analysis.

Protocol for Analytical Method Development

Given the lack of a specific monograph, here is a proposed protocol for developing a robust HPLC method for **Mequitamium Iodide**, based on the search results and general analytical principles.

Disclaimer: This is a guideline for development and validation. All method parameters must be optimized and validated in your own laboratory.

1. Objective To develop and validate a stability-indicating reversed-phase HPLC method for the identification and assay of **Mequitamium Iodide** in a bulk drug substance.

2. Experimental Design

- **Instrumentation**: HPLC system with a quaternary pump, autosampler, column thermostat, and a **UV-Vis or Photodiode Array (PDA) Detector**.
- **Column Selection**: A **chiral stationary phase (CSP) column** is required to separate the (S)- and (R)-enantiomers. The specific column used in the primary literature was not named, so screening of commercially available CSPs (e.g., based on amylose or cellulose derivatives) is recommended [3].
- **Detection Wavelength**: To be determined during method development. A PDA detector should be used to find the compound's maximum absorbance (λ~max~), likely in the UV range (e.g., 210-280 nm).

3. Proposed Chromatographic Conditions (as a starting point) These conditions are hypothetical and require extensive optimization.

Parameter	Proposed Condition
Column	Chiral Selector (e.g., Amylose-based) 250 x 4.6 mm, 5 µm

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Parameter	Proposed Condition
Mobile Phase	Gradient or Isocratic mixture of **Water/Acetonitrile** or **Water/Methanol** with a modifier (e.g., 0.1% TFA or Ammonium Acetate buffer)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV (PDA recommended), Wavelength to be optimized
Sample Solvent	Mobile Phase or Diluent of matching solvent strength
Sample Concentration	~1 mg/mL

4. Detailed Procedure

- **Mobile Phase Preparation**: Prepare the mobile phase as specified. Filter through a 0.45 µm or 0.22 µm membrane filter and degas by sonication.
- **Standard Solution Preparation**: Accurately weigh about 25 mg of **Mequitamium Iodide** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the sample solvent to obtain a stock solution of approximately 1 mg/mL. Further dilute as needed.
- **System Suitability**: Before analysis, inject the standard solution to establish system suitability criteria (e.g., peak asymmetry, theoretical plates, and repeatability).
- **Sample Analysis**: Inject the prepared standard and test samples. Record the chromatograms and integrate the peaks.

5. Method Validation Once the initial method is developed, a full validation should be performed as per ICH guidelines, including:

- **Specificity**: Demonstrate resolution from impurities, degradation products, and most critically, the opposite enantiomer.
- **Linearity and Range**: Prepare and analyze standard solutions at a minimum of five concentration levels.
- **Accuracy**: Perform recovery studies by spiking known amounts of the analyte into a placebo or sample matrix.

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- **Precision**: Determine both repeatability (injecting six replicates of the standard) and intermediate precision (different days, analysts, or instruments).
- **Robustness**: Deliberately vary method parameters (e.g., temperature, flow rate, mobile phase composition) to assess the method's reliability.

Critical Considerations & Alternative Approaches

- **Chirality is Paramount**: The primary challenge is the chiral separation. The biological activity is highly enantiomer-specific, so the method must be capable of resolving the (S)- and (R)- forms [3].
- **Alternative Detection**: If sensitivity is a concern, especially for trace analysis, **LC-MS/MS** is highly recommended for its superior specificity and sensitivity. An **electrochemical detector** is also a viable option for iodine/iodide-containing compounds [4].
- **Compound Status**: Note that **Mequitamium Iodide** has been **discontinued** from clinical development (as of the available data), which may explain the scarcity of published analytical methods [1].

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